

Essential Safety and Operational Guide for 6-Chloro-2(1H)-quinoxalinone

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Compound of Interest

Compound Name: 6-Chloro-2(1H)-quinoxalinone

Cat. No.: B1294359

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6-Chloro-2(1H)-quinoxalinone**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical from acquisition to disposal.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **6-Chloro-2(1H)-quinoxalinone** is provided below. This information is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₅ ClN ₂ O	[1][2]
Molecular Weight	180.59 g/mol	[1][2]
Appearance	Solid (Form may vary)	N/A
IUPAC Name	6-Chloroquinoxalin-2(1H)-one	[1][2]
CAS Number	2427-71-6	[1][2]

Note: Occupational exposure limits (OELs) have not been established for this substance.[3][4]
Handle with care and adhere to the principle of keeping exposure as low as reasonably achievable.

Hazard Identification and Personal Protective Equipment (PPE)

Based on GHS classifications for this compound and structurally similar chemicals, **6-Chloro-2(1H)-quinoxalinone** is considered hazardous.^{[2][5]} The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^{[4][5][6]} It may also be harmful if swallowed or inhaled.^[2] Therefore, stringent adherence to PPE protocols is mandatory.

PPE Item	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves. Check manufacturer data for chemical resistance. Double gloving is recommended for extended handling.	To prevent skin contact, which can cause irritation. ^{[6][7]}
Eye & Face Protection	Tight-sealing safety goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashes or dust generation. ^{[3][8]}	To protect against serious eye irritation from dust or splashes. ^{[4][6]}
Body Protection	A fully buttoned laboratory coat. For larger quantities or tasks with a higher risk of contamination, a chemically resistant apron or gown should be used. ^{[3][8][9]}	To prevent contamination of personal clothing and skin. ^[9]
Respiratory Protection	Use only in a well-ventilated area, preferably within a certified chemical fume hood. ^{[4][9][10]} If a fume hood is not available or if dust is generated, a NIOSH-approved N95 (or better) particulate respirator is required. ^{[3][8][11]}	To prevent inhalation of dust, which may cause respiratory tract irritation. ^{[5][6]}

Operational and Disposal Plans

The following sections provide step-by-step procedural guidance for handling and disposing of **6-Chloro-2(1H)-quinoxalinone**.

Experimental Protocol: Safe Handling and Use

- Preparation:
 - Designate a specific area for handling, preferably within a chemical fume hood.[\[12\]](#)
 - Ensure that a safety shower and eyewash station are readily accessible.[\[8\]](#)
 - Assemble all necessary equipment and reagents before retrieving the chemical.
- Donning PPE:
 - Put on the lab coat, ensuring it is fully fastened.
 - Don the first pair of nitrile gloves.
 - If required, don a second pair of gloves.
 - Put on safety goggles and a face shield if necessary.
 - If a respirator is needed, perform a seal check.
- Handling the Chemical:
 - Carefully open the container inside the fume hood to avoid generating dust.
 - Use a spatula or other appropriate tool to weigh or transfer the solid.
 - Keep the container tightly closed when not in use.[\[6\]](#)
 - Avoid all personal contact with the substance, including inhalation.[\[9\]](#)
- Post-Handling:

- Clean the work area thoroughly.
- Remove PPE in the reverse order of donning, avoiding self-contamination. Dispose of gloves and any contaminated disposable items as hazardous waste.
- Wash hands thoroughly with soap and water after handling.[\[4\]](#)[\[6\]](#)

Emergency Procedures: Spills and First Aid

- Spill Cleanup:
 - Evacuate the immediate area and restrict access.
 - Wearing the full PPE described above, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Sweep up the material carefully to avoid creating dust.[\[3\]](#)[\[9\]](#)
 - Collect the waste in a clearly labeled, sealed container for hazardous waste disposal.[\[12\]](#)
 - Clean the spill area with a suitable solvent, followed by soap and water.
- First Aid:
 - Eye Contact: Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[6\]](#)[\[9\]](#)
 - Skin Contact: Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If irritation occurs, seek medical advice.[\[6\]](#)[\[10\]](#)
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Call a poison center or doctor if you feel unwell.[\[6\]](#)
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)

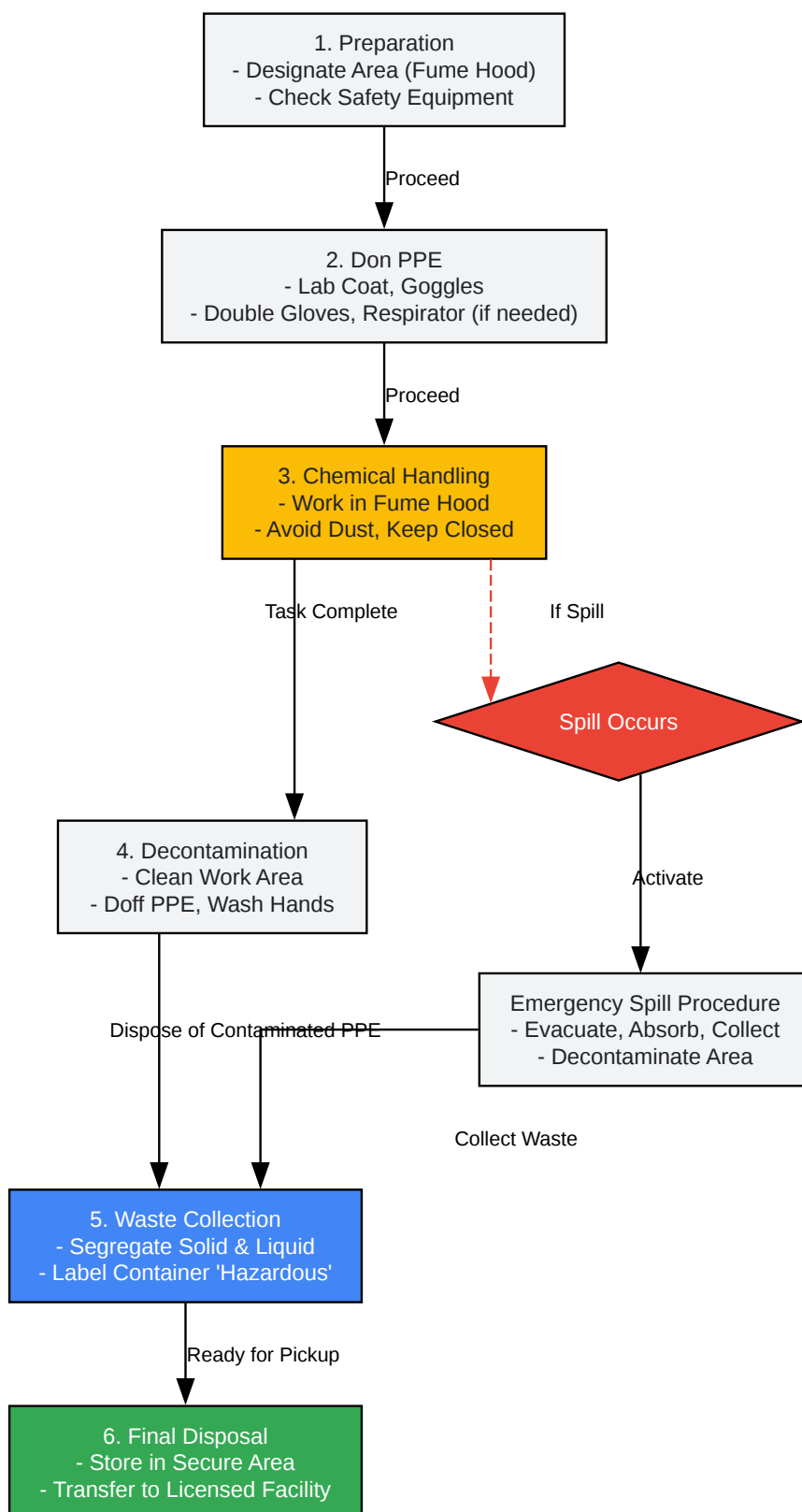
Disposal Plan

Disposal of **6-Chloro-2(1H)-quinoxalinone** and any associated contaminated materials must be treated as hazardous waste.

- Waste Segregation:
 - Solid Waste: Collect unused chemical and contaminated disposables (e.g., gloves, weigh paper, pipette tips) in a dedicated, sealed, and clearly labeled hazardous waste container. [\[12\]](#)
 - Liquid Waste: Collect solutions containing the compound in a separate, sealed, and labeled hazardous waste container. Do not mix with other waste streams unless compatibility is known. [\[12\]](#)
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**6-Chloro-2(1H)-quinoxalinone**," and a description of the contents. [\[12\]](#)
- Storage and Disposal:
 - Store waste containers in a designated, well-ventilated, and secure secondary containment area while awaiting pickup.
 - Arrange for disposal through a licensed hazardous waste disposal company. Under no circumstances should this chemical be disposed of down the drain or in regular trash. [\[6\]](#) [\[12\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **6-Chloro-2(1H)-quinoxalinone**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **6-Chloro-2(1H)-quinoxalinone**.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. 2-Hydroxy-6-chloroquinoxaline | C₈H₅ClN₂O | CID 75507 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. aksci.com [aksci.com]
- 5. Quinoxaline | C₈H₆N₂ | CID 7045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. NIOSH Recommendations for Chemical Protective Clothing A-Z | NIOSH | CDC [archive.cdc.gov]
- 8. fishersci.com [fishersci.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. capotchem.com [capotchem.com]
- 11. gerpac.eu [gerpac.eu]
- 12. benchchem.com [benchchem.com]
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